

# Application Notes and Protocols for Paromomycin as a Selectable Marker

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Compound of Interest		
Compound Name:	Paromomycin	
Cat. No.:	B1663516	Get Quote

## For Researchers, Scientists, and Drug Development Professionals

Introduction

**Paromomycin**, an aminoglycoside antibiotic, serves as an effective selectable marker for the isolation of successfully transformed cells in a variety of biological systems, including bacteria, yeast, plants, and mammalian cells. Its utility lies in its ability to inhibit protein synthesis in non-resistant cells, allowing for the selective growth of cells that have incorporated a resistance gene. This document provides detailed application notes and protocols for using **paromomycin** as a selectable marker.

The resistance to **paromomycin** is conferred by the expression of an aminoglycoside phosphotransferase, most commonly the neomycin phosphotransferase II (NPTII) or APH(3')-la gene. This enzyme inactivates **paromomycin** by phosphorylation, thereby permitting protein synthesis and cell growth to continue in transformed cells.

#### **Mechanism of Action and Resistance**

**Paromomycin** exerts its cytotoxic effects by binding to the 16S ribosomal RNA (rRNA) in prokaryotes and the 18S rRNA in eukaryotes, leading to errors in translation and the inhibition of protein synthesis.[1][2][3] This ultimately results in cell death.

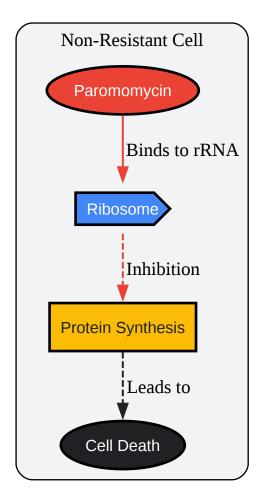


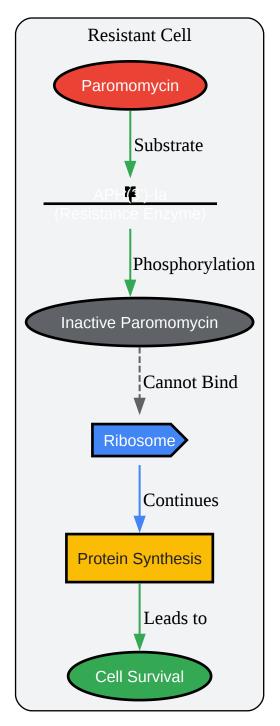




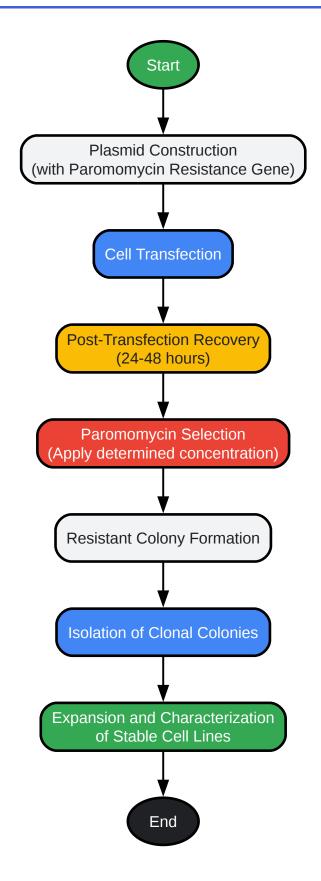
The resistance mechanism involves the enzymatic inactivation of **paromomycin** by an aminoglycoside 3'-phosphotransferase, such as APH(3')-Ia.[4][5] This enzyme catalyzes the transfer of a phosphate group from ATP to the 3'-hydroxyl group of the **paromomycin** molecule.[4][6] This modification prevents the antibiotic from binding to its ribosomal target, thus rendering it ineffective and allowing the transformed cell to survive and proliferate.











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